Application of DOTP-d4 in Food Contact Material Testing: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Dioctyl Terepthalate-d4*
Cat. No.:	*B12426918*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the quantitative analysis of Di(2-ethylhexyl) terephthalate (DOTP) in food contact materials (FCMs), utilizing its deuterated internal standard, DOTP-d4. These guidelines are intended for researchers in materials science, food safety, and toxicology, as well as professionals in drug development interested in the environmental exposure and potential biological impact of plasticizers.

Introduction

Di(2-ethylhexyl) terephthalate (DOTP) is a non-phthalate plasticizer increasingly used in a variety of consumer products, including food packaging, as a replacement for regulated ortho-phthalates.[1] Due to its widespread use, there is a growing need for sensitive and reliable analytical methods to determine its potential migration from FCMs into food, ensuring consumer safety. The use of a stable isotope-labeled internal standard, such as DOTP-d4, is crucial for accurate quantification, as it effectively compensates for matrix effects and variations during sample preparation and analysis.[2]

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This application note details validated methodologies using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) and a representative method for Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for the determination of DOTP in food simulants.

Data Presentation

The following tables summarize the quantitative performance data for the analytical methods described.

Table 1: GC-MS/MS Method Performance for DOTP Analysis

Parameter	Result
Linearity (R^2)	≥ 0.99
Limit of Quantification (LOQ)	54.1 - 76.3 ng/g
Accuracy (Recovery)	91.8 - 122%
Precision (RSD)	1.8 - 17.8%
Data derived from a validated method for plasticizers in a polymer matrix, demonstrating typical performance.[1][3]	

Table 2: Representative LC-MS/MS Method Performance for DOTP Analysis

Parameter	Result
Linearity (R^2)	≥ 0.99
Limit of Quantification (LOQ)	0.5 - 5 µg/L
Accuracy (Recovery)	85 - 115%
Precision (RSD)	< 15%
Representative data based on typical performance of LC-MS/MS methods for phthalate analysis.	

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Experimental Protocols

Protocol 1: Quantitative Analysis of DOTP in Food Simulants using GC-MS/MS

This protocol describes the determination of DOTP migration from food contact materials into food simulants using GC-MS/MS with DOTP-d4 as an internal standard.

1. Materials and Reagents

- DOTP analytical standard (≥98% purity)
- DOTP-d4 internal standard (IS) solution (100 µg/mL in a suitable solvent like hexane or toluene)
- Food Simulants (e.g., 10% ethanol, 50% ethanol, 95% ethanol, 3% acetic acid, olive oil or isooctane as a fatty food simulant)
- Solvents: n-hexane (GC grade), Dichloromethane (GC grade)
- Anhydrous sodium sulfate

2. Sample Preparation: Migration Test

- Cut the food contact material into test specimens of a defined surface area (e.g., 1 dm^2).
- Place the test specimen in a clean glass container.
- Add a known volume of the selected food simulant to achieve a surface area-to-volume ratio of, for example, 6 dm^2/L.
- Seal the container and incubate under conditions that simulate the intended use of the FCM (e.g., 10 days at 40°C for long-term storage at room temperature).
- After incubation, remove the test specimen. The food simulant now contains the migrated substances.

3. Extraction

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- Take a known aliquot of the food simulant (e.g., 10 mL).
- Spike the aliquot with a known amount of DOTP-d4 internal standard solution (e.g., to achieve a final concentration of 100 ng/mL).
- For aqueous simulants (10% ethanol, 3% acetic acid), perform a liquid-liquid extraction (LLE) with n-hexane or dichloromethane (e.g., 2 x 10 mL).
- For fatty food simulants (olive oil), a solvent extraction followed by a clean-up step may be necessary. For isooctane, direct injection after addition of the internal standard may be possible.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.

4. GC-MS/MS Analysis

- GC System: Agilent 7890A GC or equivalent.
- Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
- Injector: Splitless mode, 280°C.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Oven Temperature Program:
  - Initial temperature: 100°C, hold for 1 min.
  - Ramp to 250°C at 20°C/min.
  - Ramp to 300°C at 5°C/min, hold for 10 min.[1]
- MS/MS System: Agilent 7000 Series Triple Quadrupole GC/MS or equivalent.
- Ion Source: Electron Ionization (EI), 70 eV.
- Acquisition Mode: Multiple Reaction Monitoring (MRM).

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- MRM Transitions:
  - DOTP: Precursor ion m/z 261, Product ions m/z 167, 149.[1]
  - DOTP-d4: Precursor ion m/z 265, Product ions m/z 171, 153 (hypothetical, to be confirmed by infusion of the standard).

5. Quantification

- Create a calibration curve by plotting the ratio of the peak area of DOTP to the peak area of DOTP-d4 against the concentration of DOTP standards.
- Calculate the concentration of DOTP in the sample extract from the calibration curve.
- Determine the migration level in mg/kg of food simulant or mg/dm² of the contact material.

Protocol 2: Representative Method for Quantitative Analysis of DOTP in Food Simulants using LC-MS/MS

This protocol provides a representative framework for the analysis of DOTP using LC-MS/MS with DOTP-d4. Method validation with specific quantitative data is required before routine use.

1. Materials and Reagents

- DOTP analytical standard (≥98% purity)
- DOTP-d4 internal standard (IS) solution (100 µg/mL in methanol or acetonitrile)
- Food Simulants (as in Protocol 1)
- Solvents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Water (LC-MS grade)
- Formic acid or Ammonium acetate (for mobile phase modification)

2. Sample Preparation: Migration Test

- Follow the same procedure as described in Protocol 1, step 2.

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3. Sample Preparation for LC-MS/MS

- Take a known aliquot of the food simulant (e.g., 1 mL).
- Spike with the DOTP-d4 internal standard solution (e.g., to a final concentration of 50 ng/mL).
- For aqueous food simulants, direct injection may be possible after filtration.
- For fatty food simulants, a sample clean-up step such as solid-phase extraction (SPE) may be required.

4. LC-MS/MS Analysis

- LC System: Agilent 1290 Infinity II LC System or equivalent.
- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm).
- Mobile Phase A: Water with 0.1% formic acid or 5 mM ammonium acetate.
- Mobile Phase B: Acetonitrile or Methanol with 0.1% formic acid or 5 mM ammonium acetate.
- Gradient Program (Representative):
  - 0-1 min: 50% B
  - 1-8 min: Linear gradient to 95% B
  - 8-10 min: Hold at 95% B
  - 10.1-12 min: Return to 50% B and equilibrate.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- MS/MS System: Agilent 6470 Triple Quadrupole LC/MS or equivalent.
- Ion Source: Electrospray Ionization (ESI), positive mode.

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- Acquisition Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions (Hypothetical - to be optimized by infusion):
  - DOTP: Precursor ion $[M+H]^+$ or $[M+NH_4]^+$, with corresponding product ions.
  - DOTP-d4: Precursor ion $[M+H]^+$ or $[M+NH_4]^+$ (with a +4 Da shift), with corresponding product ions.

5. Quantification

- Follow the same quantification procedure as described in Protocol 1, step 5.

Visualization of Experimental Workflow and Signaling Pathway

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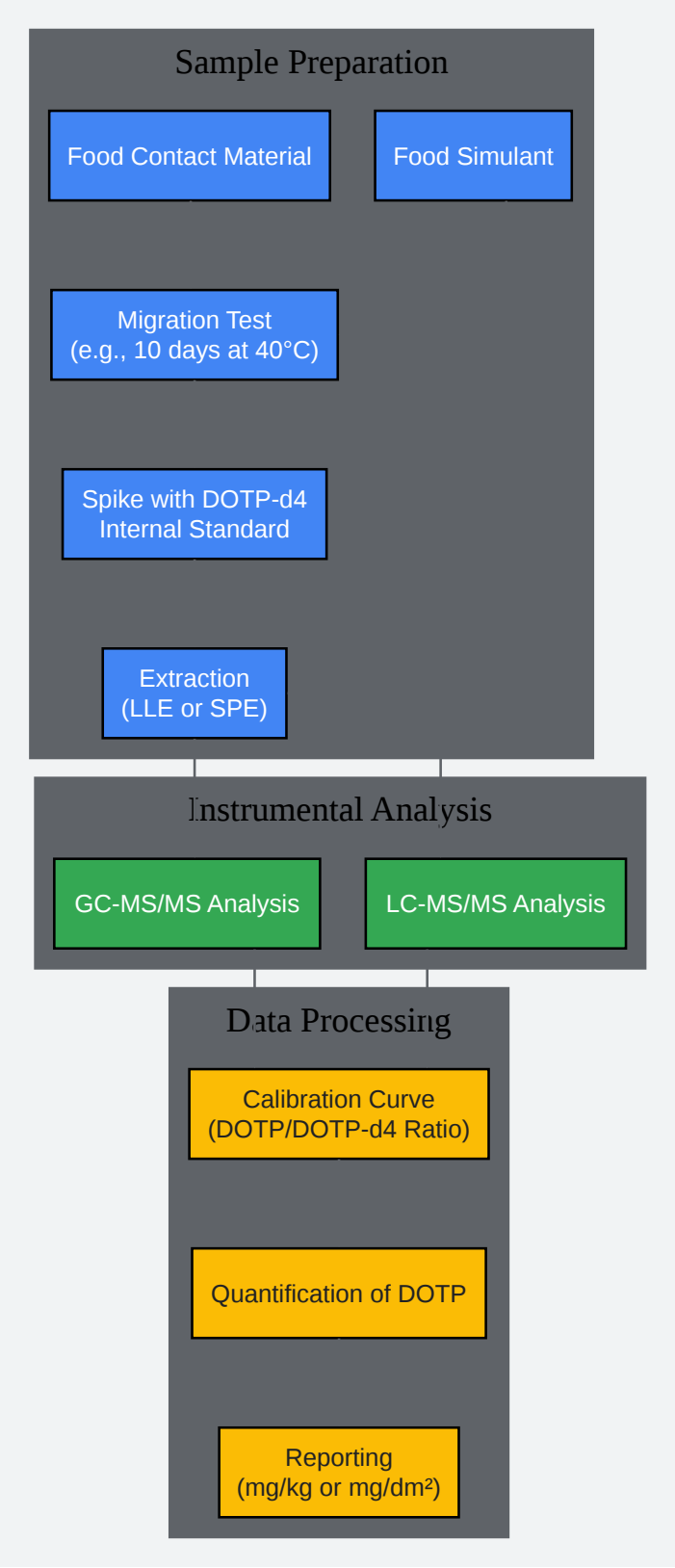

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Caption: Experimental workflow for DOTP analysis in food contact materials.

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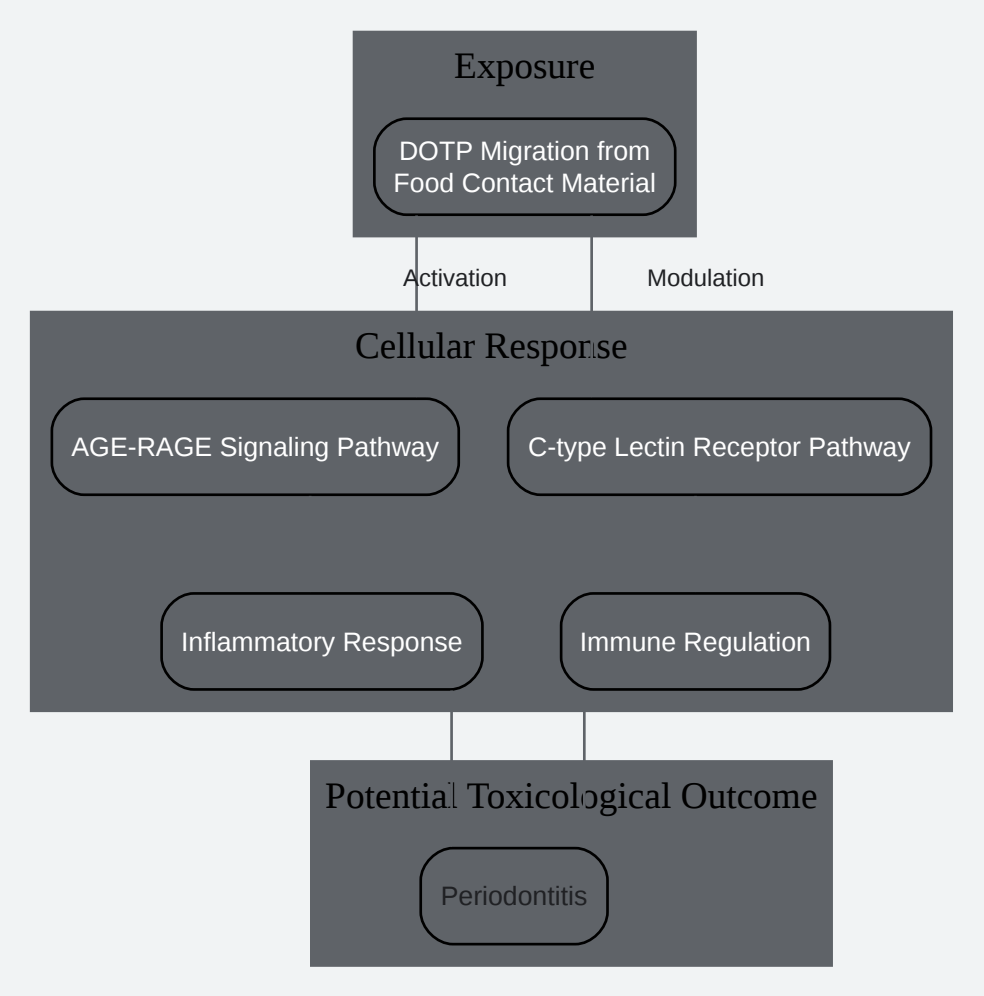

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Caption: Potential signaling pathways affected by DOTP exposure.

Toxicological Significance

Recent research suggests that exposure to DOTP may have implications for human health. Studies combining network toxicology and molecular modeling have indicated that DOTP may interact with biological targets involved in inflammatory and immune responses.[1] Specifically, the Advanced Glycation End-product (AGE) - Receptor for AGE (RAGE) signaling pathway and the C-type lectin receptor pathway have been identified as potentially significant.[1] The activation of these pathways is associated with inflammatory conditions, and research has explored a potential link between DOTP exposure and periodontitis.[1] This highlights the importance of continued research into the toxicological profile of DOTP and the relevance of accurate exposure assessment from sources such as food contact materials. Professionals in

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drug development may find this information valuable when considering the environmental context of inflammatory and immune-related diseases.

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